

Personal protective equipment for handling Ethyl 4-(2-hydroxyethyl)piperazine-1-carboxylate

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Compound of Interest

Compound Name: *Ethyl 4-(2-hydroxyethyl)piperazine-1-carboxylate*

Cat. No.: B076953

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Essential Safety and Handling Guide for Ethyl 4-(2-hydroxyethyl)piperazine-1-carboxylate

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for **Ethyl 4-(2-hydroxyethyl)piperazine-1-carboxylate** (CAS No. 14000-66-9).

Hazard Identification and Classification

Ethyl 4-(2-hydroxyethyl)piperazine-1-carboxylate is classified with the following hazards according to the Globally Harmonized System (GHS).^[1] Adherence to safety protocols is crucial due to its potential health effects. The substance is considered harmful if swallowed, in contact with skin, or inhaled.^[2]

Hazard Classification	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Data sourced from Aaronchem Safety Data Sheet.[\[1\]](#)

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling this compound:

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.	Protects against splashes and eye irritation. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and irritation. [1] Gloves should be inspected before use and disposed of properly after handling.
Skin and Body Protection	Lab coat or a complete suit protecting against chemicals.	Provides a barrier against accidental skin exposure. [1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate.	Necessary if working in a poorly ventilated area or when aerosols may be generated. [1]

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
Ensure that eyewash stations and safety showers are readily accessible.
- Safe Handling Practices: Avoid contact with skin and eyes.[\[1\]](#) Do not breathe dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling.
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.
- In Case of Skin Contact: Immediately wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[\[1\]](#)
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[\[1\]](#)

Spill and Disposal Procedures:

- Spill Containment: In case of a spill, wear appropriate PPE and ensure adequate ventilation. Avoid dust formation.[\[1\]](#)
- Cleanup: Sweep up the spilled material and place it in a suitable, closed container for disposal. Do not let the product enter drains.[\[1\]](#)
- Disposal: Dispose of the chemical and its container at an approved waste disposal plant in accordance with local, regional, and national regulations.

Workflow for Safe Handling and Disposal

Caption: Workflow for the safe handling and disposal of laboratory chemicals.

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References

- 1. aaronchem.com [aaronchem.com]
- 2. Ethyl 4-(2-hydroxyethyl)piperazine-1-carboxylate | C9H18N2O3 | CID 228934 - PubChem [pubchem.ncbi.nlm.nih.gov]
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